

TCO-PEG2-acid in Drug Delivery: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: TCO-PEG2-acid

Cat. No.: B15552585

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Prepared for: Researchers, scientists, and drug development professionals.

This document provides a comprehensive guide to the utilization of **TCO-PEG2-acid** as a heterobifunctional linker in the development of advanced drug delivery systems. **TCO-PEG2-acid** is a valuable tool in bioconjugation, leveraging the principles of bioorthogonal click chemistry to create precisely engineered therapeutic constructs. The core of this technology lies in the highly efficient and specific inverse-electron-demand Diels-Alder (iEDDA) reaction between the trans-cyclooctene (TCO) moiety and a tetrazine (Tz) partner. This reaction's rapid kinetics and biocompatibility make it ideal for applications ranging from antibody-drug conjugates (ADCs) to targeted nanoparticle systems.^[1]

The structure of **TCO-PEG2-acid** features a terminal carboxylic acid for covalent attachment to amine-containing molecules (such as drugs or targeting ligands), a hydrophilic polyethylene glycol (PEG) spacer to enhance solubility and reduce steric hindrance, and the TCO group for the final bioorthogonal ligation step.

Core Applications and Principles

The versatility of **TCO-PEG2-acid** allows for its use in a variety of drug delivery strategies. The fundamental principle involves a two-step conjugation process. First, a drug or payload is

conjugated to the **TCO-PEG2-acid** linker. In a parallel step, a targeting moiety, such as a monoclonal antibody or a nanoparticle, is functionalized with a complementary tetrazine group. The final step involves the "click" reaction between the TCO-functionalized drug and the tetrazine-functionalized targeting carrier, resulting in a stable, targeted drug delivery system. This bioorthogonal approach offers precise control over the conjugation site and stoichiometry, leading to more homogeneous and effective therapeutics.[\[2\]](#)

Quantitative Data Summary

The following tables summarize key quantitative parameters derived from studies utilizing TCO-tetrazine ligation for the development of drug delivery systems. These data highlight the efficiency of the conjugation reactions and the performance of the resulting constructs.

Table 1: Reaction Kinetics of TCO-Tetrazine Ligation

Reactants	Rate Constant (k_2) ($M^{-1}s^{-1}$)	Conditions	Reference
TCO and Tetrazine	~2000	9:1 Methanol/Water	[3]
TCO-PEG ₄ and various Tetrazines	1100 - 73,000	Aqueous buffer, 37°C	[4]
TCO and Dipyriddy-tetrazine	57.70	Aqueous buffer	[4]
TCO and Dimethyl-tetrazine	0.54	Aqueous buffer	[4]

Table 2: Characterization of TCO-Modified Antibody-Drug Conjugates (ADCs)

Parameter	Value	Method	Reference
MMAE Release from tz-ADC	93%	Reaction with TCO	[5]
Drug (MMAE) Release from tc-ADC	90%	Reaction with tetrazine activator in PBS	[6]
Cytotoxicity (EC ₅₀) of tz-ADC + TCO activator	0.67 nM	Cell proliferation assay	[5]

Table 3: Drug Release from TCO-Prodrugs

Prodrug	Activator	Time to 100% Release	Conditions	Reference
TCO-4-nitrophenol	PEG-Tz (10 kDa)	24 hours	H ₂ O:CH ₃ CN (1:1), 37°C	[7]
TCO-Doxorubicin	RGD-Tz	~4 hours (90% release)	PBS, pH 7.4, room temperature	[8]

Experimental Protocols

This section provides detailed methodologies for the key experiments involving **TCO-PEG2-acid** in the construction of drug delivery systems.

Protocol 1: Conjugation of a Small Molecule Drug to TCO-PEG2-acid

This protocol describes the conjugation of an amine-containing drug to the carboxylic acid moiety of **TCO-PEG2-acid** using carbodiimide chemistry.

Materials:

- **TCO-PEG2-acid**
- Amine-containing drug
- N-(3-Dimethylaminopropyl)-N'-ethylcarbodiimide hydrochloride (EDC)
- N-hydroxysuccinimide (NHS)
- Anhydrous Dimethylformamide (DMF) or Dimethyl Sulfoxide (DMSO)
- Reaction Buffer: 0.1 M MES buffer, pH 6.0
- Conjugation Buffer: 0.1 M Sodium Bicarbonate, pH 8.3-8.5
- Purification system (e.g., preparative HPLC)

Procedure:

- Activation of **TCO-PEG2-acid**:
 - Dissolve **TCO-PEG2-acid** in anhydrous DMF or DMSO to a final concentration of 10 mM.
 - In a separate tube, dissolve EDC and NHS in the Reaction Buffer to a final concentration of 50 mM each.
 - Add a 1.5-fold molar excess of both EDC and NHS solutions to the **TCO-PEG2-acid** solution.
 - Incubate for 15-30 minutes at room temperature to activate the carboxylic acid.
- Conjugation to the Amine-containing Drug:
 - Dissolve the amine-containing drug in the Conjugation Buffer.
 - Add the activated TCO-PEG2-NHS ester solution to the drug solution. A 1.2 to 2-fold molar excess of the activated linker is recommended.
 - Incubate the reaction for 2-4 hours at room temperature with gentle stirring.

- Monitor the reaction progress by LC-MS to confirm the formation of the TCO-PEG2-Drug conjugate.
- Purification:
 - Purify the TCO-PEG2-Drug conjugate using preparative reverse-phase HPLC to remove unreacted drug and linker.
 - Lyophilize the pure fractions and store at -20°C under desiccated conditions.

Protocol 2: Functionalization of a Monoclonal Antibody with a Tetrazine-NHS Ester

This protocol details the modification of a monoclonal antibody (mAb) with a tetrazine moiety, preparing it for conjugation with the TCO-PEG2-Drug construct.

Materials:

- Monoclonal antibody (mAb) in an amine-free buffer (e.g., PBS)
- Tetrazine-NHS ester
- Anhydrous DMSO
- Reaction Buffer: 0.1 M Sodium Bicarbonate, pH 8.3-8.5
- Size Exclusion Chromatography (SEC) column (e.g., Sephadex G-25)

Procedure:

- Antibody Preparation:
 - Ensure the antibody solution is free of amine-containing buffers (e.g., Tris). If necessary, perform a buffer exchange into PBS.
 - Adjust the antibody concentration to 2-5 mg/mL.
- Tetrazine-NHS Ester Preparation:

- Immediately before use, prepare a 10 mM stock solution of the Tetrazine-NHS ester in anhydrous DMSO.
- Antibody Conjugation:
 - Adjust the pH of the antibody solution to 8.3-8.5 by adding the Reaction Buffer.
 - Add the desired molar excess (typically 10-20 fold) of the Tetrazine-NHS ester stock solution to the antibody solution while gently stirring.
 - Incubate the reaction for 1-2 hours at room temperature, protected from light.
- Purification:
 - Remove unreacted Tetrazine-NHS ester and purify the tetrazine-modified antibody (mAb-Tz) using a pre-equilibrated SEC column.
 - Determine the concentration of the purified mAb-Tz using a spectrophotometer at 280 nm.
 - Characterize the degree of labeling (DOL) using UV-Vis spectroscopy or mass spectrometry.
 - Store the mAb-Tz at 4°C.

Protocol 3: Final ADC Conjugation via TCO-Tetrazine Ligation

This protocol describes the final "click" reaction between the TCO-PEG2-Drug and the tetrazine-modified antibody to form the antibody-drug conjugate (ADC).

Materials:

- TCO-PEG2-Drug (from Protocol 1)
- Tetrazine-modified antibody (mAb-Tz) (from Protocol 2)
- Conjugation Buffer: PBS, pH 7.4

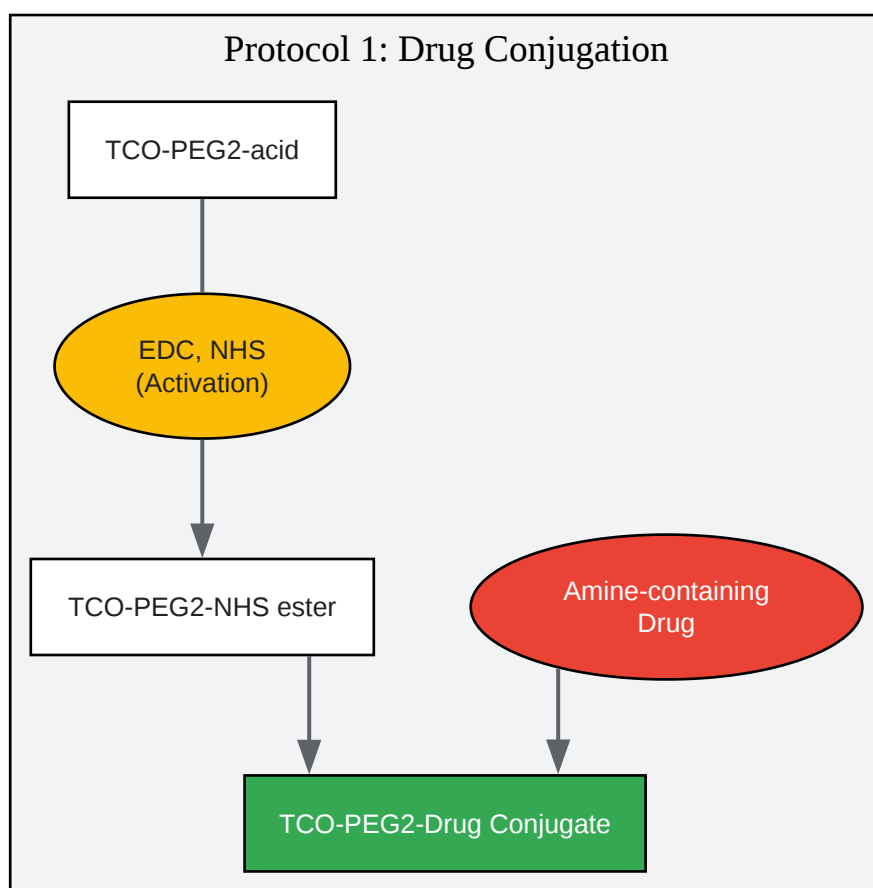
- Purification system (e.g., SEC or Protein A chromatography)

Procedure:

- Reaction Setup:
 - Dissolve the TCO-PEG2-Drug in the Conjugation Buffer.
 - Add a 1.5 to 3.0 molar excess of the TCO-PEG2-Drug solution to the mAb-Tz solution.
 - Gently mix the solution.
- Incubation:
 - Incubate the reaction mixture for 30-60 minutes at room temperature. The reaction is typically rapid due to the fast kinetics of the TCO-tetrazine ligation.[\[1\]](#)
- Purification:
 - Purify the final ADC to remove any unreacted TCO-PEG2-Drug using SEC or Protein A chromatography.
- Characterization:
 - Characterize the purified ADC for drug-to-antibody ratio (DAR), aggregation, and purity using techniques such as hydrophobic interaction chromatography (HIC), size exclusion chromatography (SEC), and mass spectrometry.

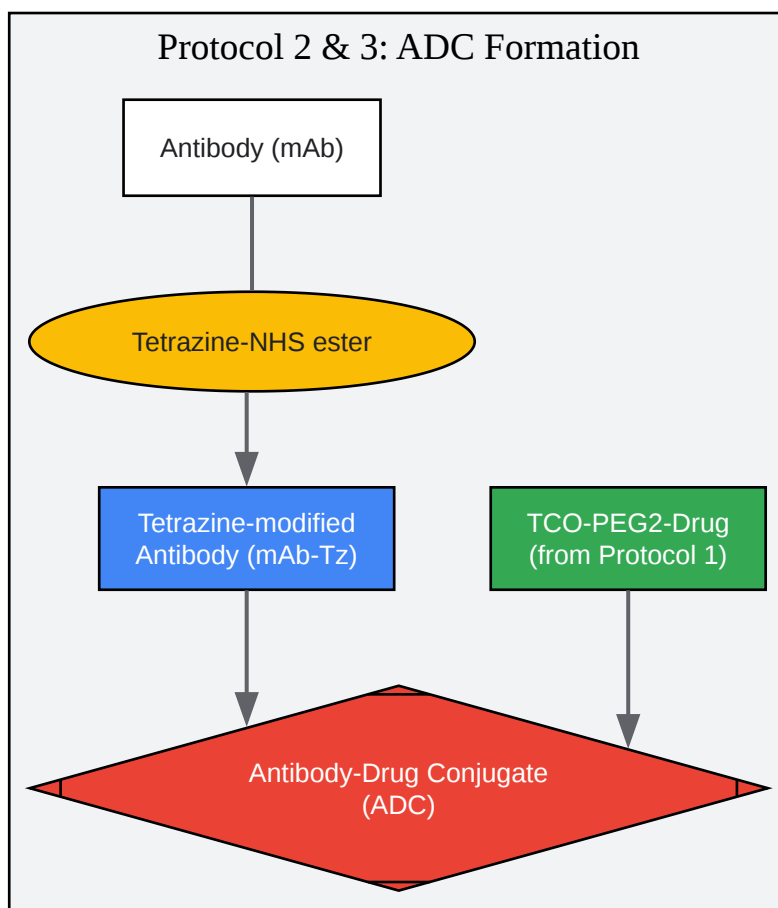
Visualizations

The following diagrams illustrate the key chemical transformations and experimental workflows described in these application notes.



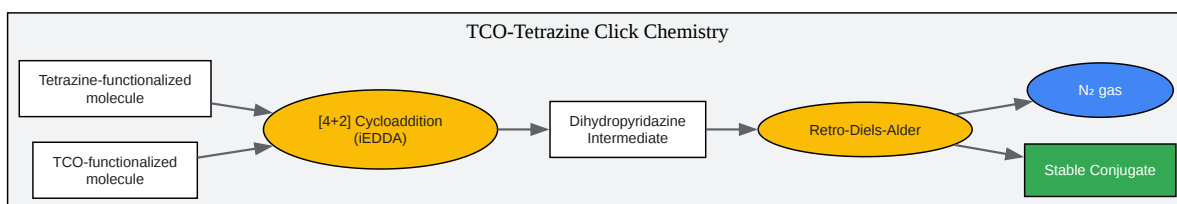
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Caption: Workflow for conjugating an amine-containing drug to **TCO-PEG2-acid**.



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Caption: Workflow for antibody-drug conjugate (ADC) formation via TCO-tetrazine ligation.



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References

- 1. TCO-PEG4-acid TCO click chemistry - Conju-Probe: Enable Bioconjugation [conju-probe.com]
- 2. benchchem.com [benchchem.com]
- 3. TCO PEG, TCO linker, Tetrazine reactive | BroadPharm [broadpharm.com]
- 4. Activation and Delivery of Tetrazine-Responsive Bioorthogonal Prodrugs - PMC [pmc.ncbi.nlm.nih.gov]
- 5. chemrxiv.org [chemrxiv.org]
- 6. Chemically triggered drug release from an antibody-drug conjugate leads to potent antitumour activity in mice - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Polymeric PEG-based bioorthogonal triggers for prodrug activation in breast cancer - RSC Advances (RSC Publishing) DOI:10.1039/D4RA08758E [pubs.rsc.org]
- 8. pubs.acs.org [pubs.acs.org]
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